

Spectroscopic and Structural Elucidation of 13-Deacetyltaxachitriene A: A Technical Guide

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Compound of Interest

Compound Name: 13-Deacetyltaxachitriene A

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **13-Deacetyltaxachitriene A**, a taxane diterpenoid isolated from the Sumatran yew, *Taxus sumatrana*. Due to the limited availability of public, experimentally-derived raw data, this document focuses on the expected spectroscopic characteristics based on the compound's known structure and the extensive literature on related taxanes. It also outlines detailed, generalized protocols for the isolation and analysis of this class of compounds.

Introduction

13-Deacetyltaxachitriene A is a member of the complex taxane diterpenoid family, which includes the prominent anticancer agent paclitaxel (Taxol®)[1]. Isolated from *Taxus sumatrana*, its structure is characterized by a complex polycyclic core[1]. The definitive structural elucidation of such molecules relies on a combination of advanced spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS)[1]. While the specific biological activities of **13-Deacetyltaxachitriene A** are not yet extensively documented, its structural similarity to other bioactive taxanes suggests it may be a valuable subject for further investigation in drug discovery programs[1].

Predicted Spectroscopic Data

The following tables summarize the predicted spectroscopic data for **13-Deacetyltaxachitriene A**. These values are based on the general characteristics of the taxane skeleton and are intended to serve as a reference for researchers working on the identification of this compound.

Table 1: Predicted ^1H NMR Data for 13-Deacetyltaxachitriene A

Note: Chemical shifts (δ) are hypothetical and based on typical values for taxane diterpenoids. Actual values may vary.

Functional Group Type	Predicted Chemical Shift (δ , ppm)
Methyl Protons (e.g., $-\text{CH}_3$)	0.8 - 2.5
Methylene Protons ($-\text{CH}_2-$)	1.0 - 4.5
Methine Protons ($-\text{CH}-$)	1.5 - 5.5
Protons on Carbons Bearing Oxygen	3.5 - 6.0
Vinylic Protons ($=\text{CH}-$)	4.5 - 6.5
Aromatic Protons (if present)	7.0 - 8.5

Table 2: Predicted ^{13}C NMR Data for 13-Deacetyltaxachitriene A

Note: Chemical shifts (δ) are hypothetical and based on typical values for taxane diterpenoids. Actual values may vary.

Carbon Type	Predicted Chemical Shift (δ , ppm)
Methyl Carbons ($-\text{CH}_3$)	10 - 30
Methylene Carbons ($-\text{CH}_2-$)	20 - 50
Methine Carbons ($-\text{CH}-$)	30 - 70
Carbons Bearing Oxygen ($-\text{C}-\text{O}$)	60 - 90
Alkene Carbons ($\text{C}=\text{C}$)	100 - 150
Carbonyl Carbons ($\text{C}=\text{O}$)	165 - 210

Table 3: Predicted High-Resolution Mass Spectrometry (HRMS) Data for 13-Deacetyltaxachitriene A

Note: These values are calculated based on the molecular formula $\text{C}_{30}\text{H}_{42}\text{O}_{12}$ and are predictive.

Parameter	Expected Value
Molecular Formula	$\text{C}_{30}\text{H}_{42}\text{O}_{12}$
Monoisotopic Mass	594.2676 g/mol
Observed $[\text{M}+\text{H}]^+$ (amu)	~595.2750
Observed $[\text{M}+\text{Na}]^+$ (amu)	~617.2569
Observed $[\text{M}+\text{K}]^+$ (amu)	~633.2308

Experimental Protocols

The following are generalized protocols for the isolation and spectroscopic analysis of taxane diterpenoids like **13-Deacetyltaxachitriene A** from *Taxus sumatrana*.

Isolation and Purification Protocol

This protocol outlines a multi-step process for the extraction and purification of taxanes.

- **Plant Material Preparation:** The plant material (e.g., leaves, twigs, or bark of *Taxus sumatrana*) is air-dried and ground into a fine powder[2].
- **Extraction:** The powdered material is exhaustively extracted with a suitable organic solvent, such as methanol or acetone, at room temperature with agitation[2].
- **Concentration:** The resulting extract is filtered and concentrated under reduced pressure to yield a crude residue[2].
- **Solvent Partitioning:** The crude extract is suspended in water and partitioned with a solvent like ethyl acetate. The taxane diterpenoids will preferentially move to the ethyl acetate fraction, which is then collected and evaporated to dryness[3].
- **Chromatographic Purification:** The enriched extract is subjected to a series of chromatographic steps to isolate the pure compound. This typically involves:
 - **Silica Gel Column Chromatography:** An initial cleanup step to separate compounds based on polarity[2].
 - **Preparative High-Performance Liquid Chromatography (HPLC):** Further purification using normal-phase or reversed-phase columns to achieve high purity[2].

NMR Spectroscopy Protocol

NMR spectroscopy is the most powerful tool for the de novo structure elucidation of organic molecules[4].

- **Sample Preparation:** A pure sample (typically 1-10 mg) of the isolated compound is dissolved in approximately 0.5-0.7 mL of a suitable deuterated solvent (e.g., CDCl_3 , CD_3OD) in an NMR tube.
- **Data Acquisition:** A suite of 1D and 2D NMR experiments are performed on a high-field NMR spectrometer (e.g., 400 MHz or higher). Standard experiments include:
 - ^1H NMR: To determine the proton environments.
 - ^{13}C NMR: To determine the carbon skeleton.

- 2D NMR (COSY, HSQC, HMBC): To establish connectivity between protons and carbons and elucidate the final structure.
- Data Analysis: The resulting spectra are processed and analyzed to assign all proton and carbon signals and determine the three-dimensional structure of the molecule.

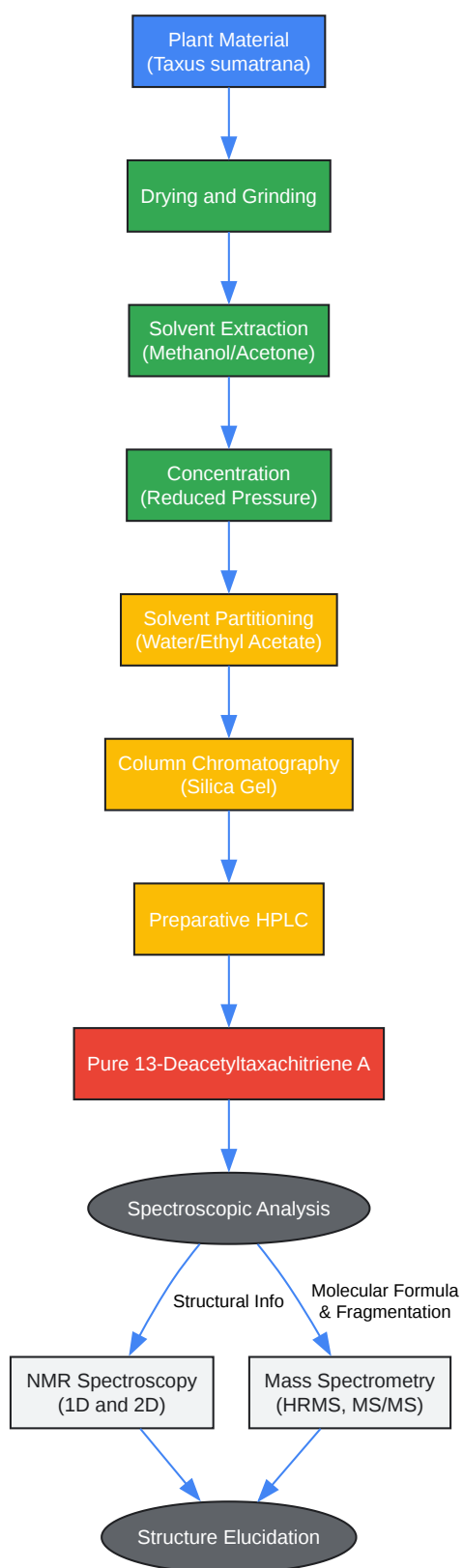
Mass Spectrometry Protocol

Mass spectrometry is used to determine the molecular weight and elemental composition of the compound[4].

- Sample Preparation: The purified sample is dissolved in a suitable solvent (e.g., methanol with 0.1% formic acid) and infused into the mass spectrometer.
- Instrumentation: A high-resolution mass spectrometer, such as a Quadrupole Time-of-Flight (Q-TOF) or Orbitrap instrument, coupled with an electrospray ionization (ESI) source is typically used.
- Data Acquisition:
 - Ionization Mode: Positive ion mode is generally used for taxanes.
 - Full Scan Mode: To detect the protonated molecule ($[M+H]^+$) and other adducts to confirm the molecular weight.
 - Tandem MS (MS/MS): A precursor ion is selected and fragmented to obtain structural information. Common neutral losses for taxanes include H_2O , CO , and acetic acid[5].
- Data Analysis: The accurate mass measurement from the full scan is used to confirm the elemental composition. The fragmentation pattern from the MS/MS spectrum provides corroborating structural evidence.

Visualized Workflow

The following diagram illustrates a generalized workflow for the isolation and structural elucidation of **13-Deacetyltaxachitriene A**.



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Isolation and characterization workflow.

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